

Amflutizole CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Amflutizole

Cat. No.: B1667029

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Amflutizole: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Amflutizole is a chemical compound identified as a xanthine oxidase inhibitor. This guide provides a summary of its core technical details based on available public information.

Core Chemical Identifiers

A clear identification of **Amflutizole** is crucial for any research or developmental activity. The following table summarizes its key chemical identifiers.

Identifier	Value
CAS Number	82114-19-0
Molecular Formula	C ₁₁ H ₇ F ₃ N ₂ O ₂ S

Physicochemical Properties

The fundamental physicochemical properties of **Amflutizole** are detailed below.

Property	Value
Molecular Weight	288.25 g/mol
IUPAC Name	4-amino-3-[3-(trifluoromethyl)phenyl]-1,2-thiazole-5-carboxylic acid

Mechanism of Action and Therapeutic Potential

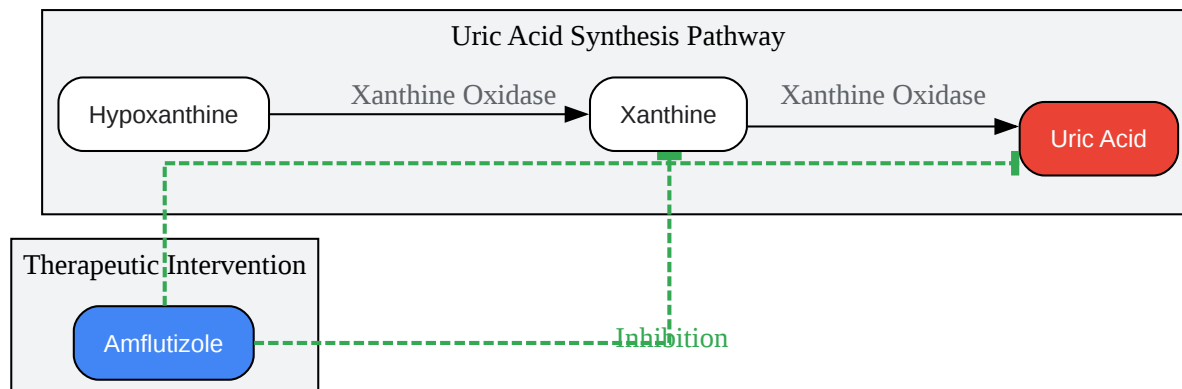
Amflutizole is classified as a xanthine oxidase inhibitor.^[1] Xanthine oxidase is a key enzyme in the metabolic pathway that leads to the production of uric acid. By inhibiting this enzyme, **Amflutizole** has been investigated for its potential in the treatment of gout, a condition characterized by high levels of uric acid in the blood.^[1]

One study from 1994 explored the effects of **Amflutizole** on ischemia-evoked purine release and the formation of free radicals in the cerebral cortex of rats. This suggests a potential area of research into its neuroprotective properties.

Further in-depth data from extensive clinical trials, detailed experimental protocols, and established signaling pathways for **Amflutizole** are not widely available in the public domain based on current search results. The majority of available information is limited to its primary identification and classification as a xanthine oxidase inhibitor.

Logical Relationship of Action

The diagram below illustrates the basic logical relationship of **Amflutizole's** primary mechanism of action as a xanthine oxidase inhibitor.



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References

- 1. Amflutizole - Wikipedia [en.wikipedia.org]
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